

# Experimental setup for reactions involving (3-Aminophenyl)(morpholino)methanone

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## Compound of Interest

Compound Name:	(3-Aminophenyl) (morpholino)methanone
Cat. No.:	B171742

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## Application Notes and Protocols for (3-Aminophenyl)(morpholino)methanone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(3-Aminophenyl)(morpholino)methanone** is a valuable synthetic intermediate widely employed in the field of medicinal chemistry and drug development.<sup>[1][2]</sup> Its structure, featuring a reactive aromatic amine and a morpholine carboxamide, makes it a versatile building block for the synthesis of a diverse range of complex molecules and active pharmaceutical ingredients (APIs).<sup>[3][4]</sup> The morpholine moiety, in particular, is considered a "privileged" structure in medicinal chemistry, often incorporated to enhance the pharmacokinetic properties of drug candidates, such as aqueous solubility and metabolic stability.<sup>[1]</sup>

## Physicochemical Properties

Property	Value	Reference
CAS Number	104775-65-7	<a href="#">[5]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	206.24 g/mol	<a href="#">[5]</a>
Appearance	White powder	<a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[5]</a>

## Applications in Organic Synthesis

**(3-Aminophenyl)(morpholino)methanone** serves as a key precursor in the synthesis of various pharmaceutical and biologically active compounds.[\[2\]](#)[\[4\]](#) The primary amine group can undergo a wide array of chemical transformations, allowing for the introduction of diverse functional groups and the construction of more complex molecular architectures.

### Key Reaction Types:

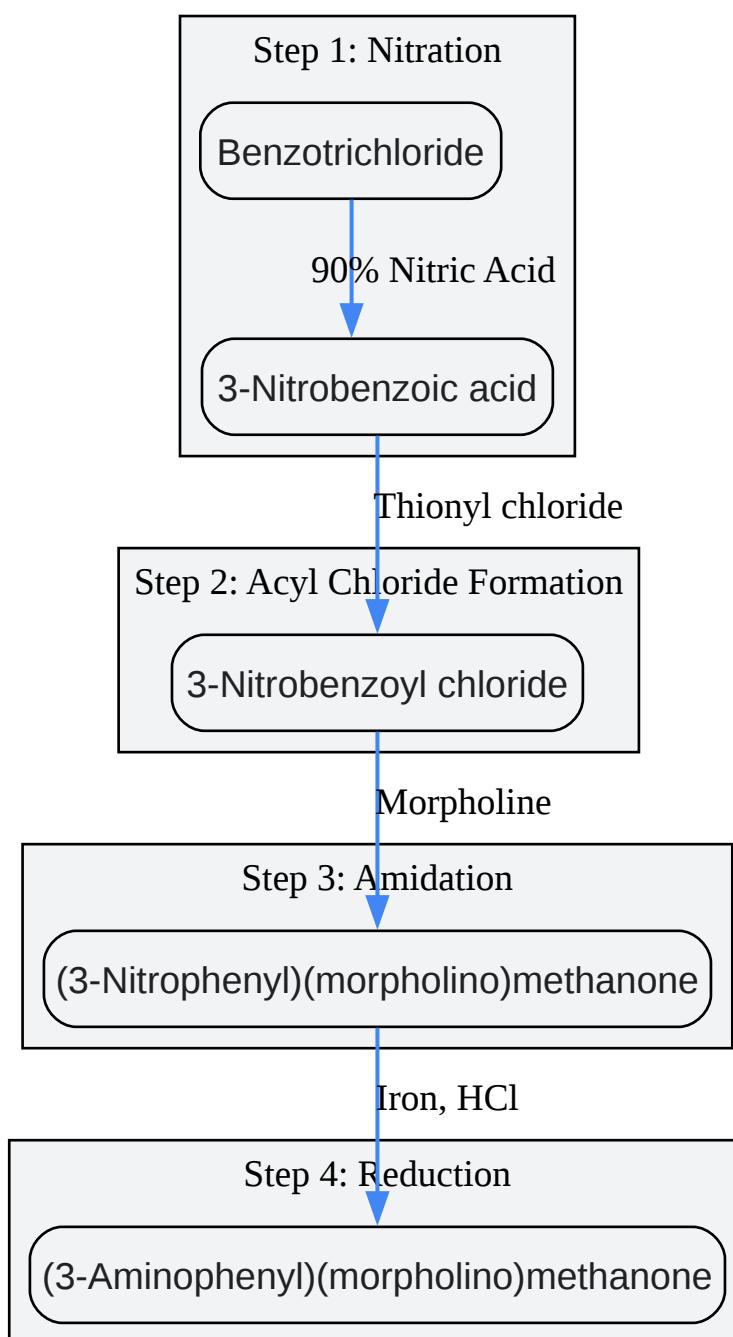
- Acylation: The amino group can be readily acylated with various acylating agents to form amides.
- Diazotization: The aromatic amine can be converted to a diazonium salt, which can then be subjected to a variety of nucleophilic substitution reactions (e.g., Sandmeyer reactions).
- Reductive Amination: The amine can react with aldehydes or ketones in the presence of a reducing agent to form secondary or tertiary amines.
- Cross-Coupling Reactions: The amino group can be a precursor for transformations that enable its participation in metal-catalyzed cross-coupling reactions.

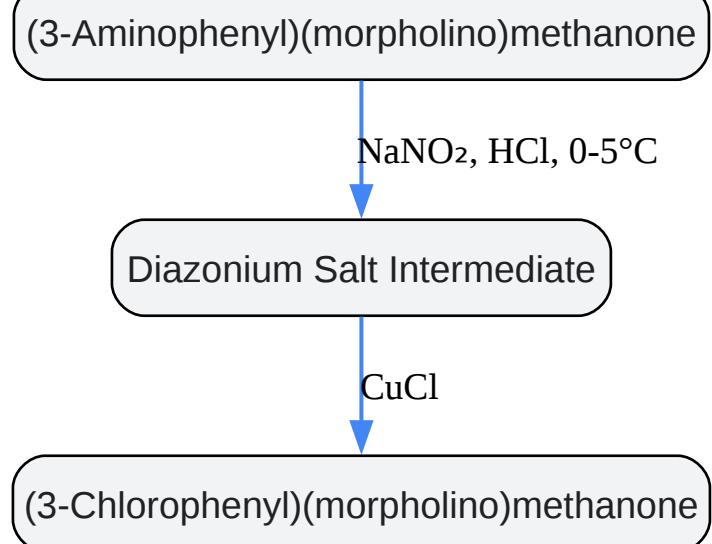
## Experimental Protocols

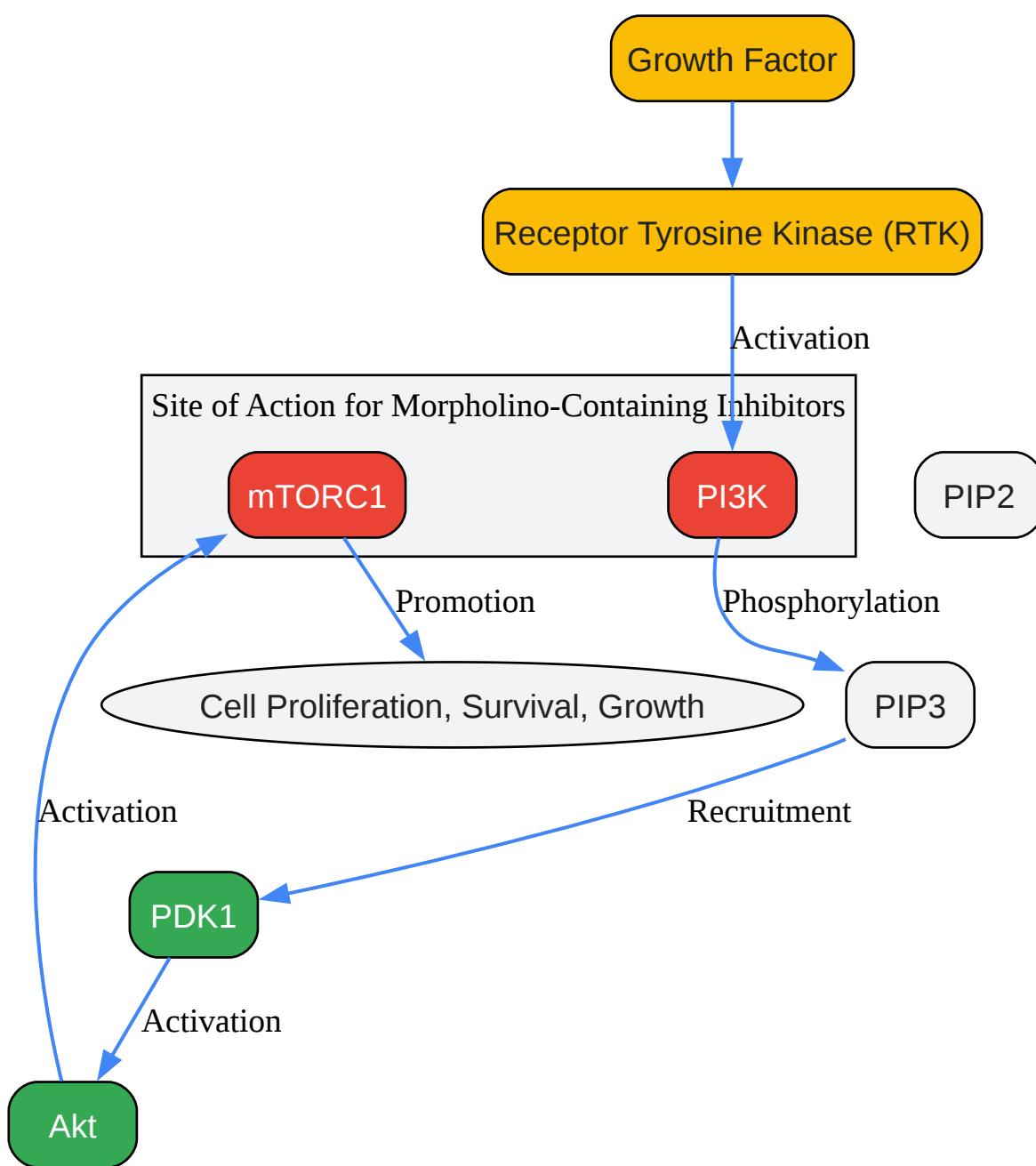
### Protocol 1: Synthesis of (3-Aminophenyl)(morpholino)methanone

This protocol is adapted from the synthesis described by Reddy and Viswanath (2015).<sup>[2]</sup> It involves a four-step synthesis starting from benzotrifluoride.

#### Experimental Workflow for the Synthesis of **(3-Aminophenyl)(morpholino)methanone**





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